

Essential Safety and Handling Guide for 1,1-Difluoroethene and Methoxymethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Difluoroethene; methoxymethane

Cat. No.: B12517364

[Get Quote](#)

This guide provides immediate safety, operational, and disposal protocols for handling a mixture of 1,1-Difluoroethene and methoxymethane. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

I. Chemical Safety Data

A thorough understanding of the physical and chemical properties of each component is critical for safe handling. The following tables summarize key quantitative data for 1,1-Difluoroethene and methoxymethane.

Table 1: Physical and Chemical Properties

Property	1,1-Difluoroethene	Methoxymethane
CAS Number	75-38-7	115-10-6
Molecular Formula	C ₂ H ₂ F ₂	C ₂ H ₆ O
Molecular Weight	64.03 g/mol	46.07 g/mol
Boiling Point	-83 °C (-117.4 °F)[1][2]	-24.8 °C (-12.6 °F)[3]
Melting Point	-144 °C (-227.2 °F)[1][4]	-141.5 °C (-222.7 °F)[3]
Appearance	Colorless gas[1]	Colorless gas[3]
Odor	Faint ethereal[1]	Faint ether-like[3]
Solubility in Water	Slightly soluble[1][4]	Moderately soluble[3]

Table 2: Safety and Flammability Data

Property	1,1-Difluoroethene	Methoxymethane
Flash Point	Flammable Gas	-18 °C (-0.4 °F)
Lower Explosive Limit (LEL)	5.5%[4]	1.60%
Upper Explosive Limit (UEL)	21.3%[4]	17.60%
Vapor Density (Air=1)	2.2 (Heavier than air)[4]	Not available

II. Personal Protective Equipment (PPE)

Due to the flammable and potentially hazardous nature of both substances, a comprehensive PPE strategy is mandatory.

- Eye and Face Protection: Chemical safety goggles and a face shield are required to protect against splashes and gas exposure.[5][6][7]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile rubber) to prevent skin contact.[5][8]
Always inspect gloves for integrity before use.

- Lab Coat/Coveralls: A flame-retardant lab coat or coveralls should be worn to protect from splashes and potential flash fires.[\[5\]](#)[\[6\]](#)
- Respiratory Protection: All work with this mixture must be conducted in a certified chemical fume hood. If there is a potential for exposure outside of a fume hood, a full-face respirator with appropriate cartridges for organic vapors and acid gases should be used.[\[7\]](#)[\[9\]](#)
- Footwear: Closed-toe, chemical-resistant safety footwear is required to protect against spills.[\[5\]](#)

III. Operational Plan: Step-by-Step Handling Procedures

The following workflow outlines the safe handling of 1,1-Difluoroethene and methoxymethane from preparation to post-handling.

1. Preparation:

- Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- Assemble all necessary equipment and reagents within the fume hood.
- Verify that a fire extinguisher (Class B: for flammable liquids and gases) is accessible.
- Set up a blast shield in front of the experimental apparatus.

2. Handling:

- Ground all equipment to prevent static discharge, which can be an ignition source.
- Use non-sparking tools.
- Dispense the chemicals slowly and carefully to minimize vapor generation.
- Keep containers sealed when not in use.
- Maintain the smallest possible working quantity.

3. Post-Handling:

- Decontaminate all equipment used in the experiment.
- Properly label and store all waste materials in designated, sealed containers.
- Clean the work area thoroughly.
- Remove PPE in the correct order to avoid cross-contamination and wash hands immediately.

IV. Disposal Plan

Proper disposal of chemical waste is crucial to ensure laboratory and environmental safety.

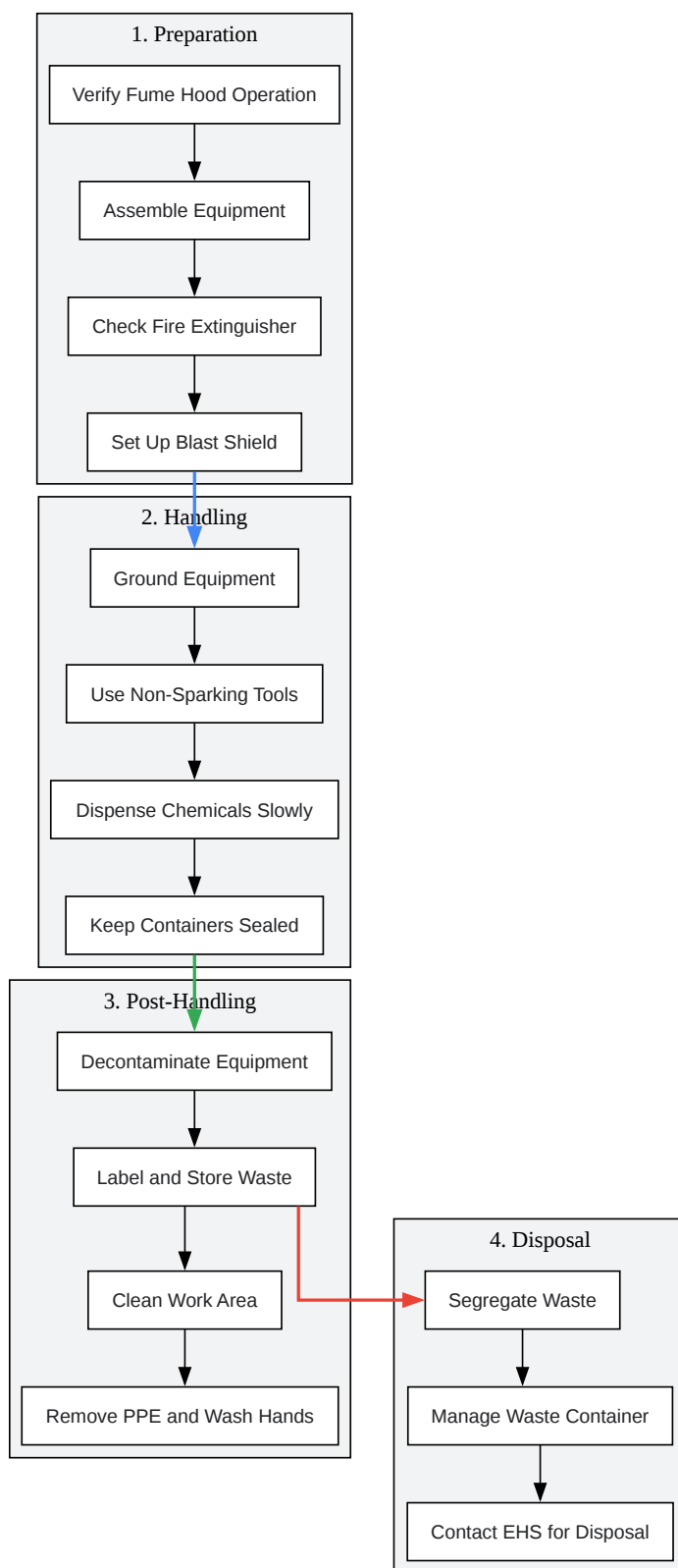
- Waste Segregation:
 - Collect all liquid waste containing the 1,1-Difluoroethene and methoxymethane mixture in a designated, labeled, and sealed hazardous waste container.
 - Do not mix this waste with other chemical waste streams.
- Container Management:
 - Use a container compatible with both chemicals.
 - Keep the waste container closed at all times, except when adding waste.
 - Store the waste container in a well-ventilated, designated satellite accumulation area away from ignition sources.
- Disposal Procedure:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office.
 - Do not attempt to dispose of this chemical mixture down the drain or in regular trash.[\[10\]](#)
[\[11\]](#)

V. Emergency Procedures

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Spill:

- Evacuate the area immediately.
- If the spill is large or you are not trained to handle it, contact your institution's EHS or emergency response team.
- For small spills within a fume hood, use an absorbent material compatible with flammable liquids to contain the spill. Place the used absorbent material in a sealed container for hazardous waste disposal.

Visual Workflow for Handling 1,1-Difluoroethene and Methoxymethane



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of 1,1-Difluoroethene and methoxymethane.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. 1,1-difluoroethylene [stenutz.eu]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. 1,1-DIFLUOROETHYLENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. Your Guide to Flammable and Combustible Liquid Safety [int-enviroguard.com]
- 6. Examples of PPE for Dangerous Goods Classes [canadasafetytraining.com]
- 7. How to Choose the Right PPE for Hazardous Gases [gasdetection.com]
- 8. blog.storemasta.com.au [blog.storemasta.com.au]
- 9. blog.storemasta.com.au [blog.storemasta.com.au]
- 10. Chapter 7 - Management Procedures For Specific Waste Types [ehs.cornell.edu]
- 11. uwlax.edu [uwlax.edu]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for 1,1-Difluoroethene and Methoxymethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12517364#personal-protective-equipment-for-handling-1-1-difluoroethene-methoxymethane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com